

# "2-Methoxy-5-methylbenzenesulfonamide" CAS number and chemical identifiers

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## Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzenesulfonamide

Cat. No.: B186859

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## Technical Guide: 2-Methoxy-5-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Methoxy-5-methylbenzenesulfonamide** is a substituted aromatic sulfonamide. The sulfonamide functional group is a key structural feature in a wide array of therapeutic agents, exhibiting a broad spectrum of biological activities. This document provides a comprehensive overview of the chemical identifiers, properties, and a representative synthesis protocol for **2-Methoxy-5-methylbenzenesulfonamide**. While specific biological data for this compound is limited in publicly available literature, the known activities of structurally similar sulfonamides suggest potential applications in medicinal chemistry and drug discovery.

### Chemical Identifiers and Properties

A summary of the key chemical identifiers and computed physicochemical properties for **2-Methoxy-5-methylbenzenesulfonamide** is provided below.

Identifier Type	Value	Source
CAS Number	82020-49-3	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>3</sub> S	[3]
Molecular Weight	201.24 g/mol	[3]
IUPAC Name	2-methoxy-5-methylbenzene-1-sulfonamide	[2]

Note: Physicochemical properties are computationally predicted and should be confirmed through experimental analysis.

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Methoxy-5-methylbenzenesulfonamide** (CAS 82020-49-3) is not readily available in the cited literature, a representative synthesis can be proposed based on established methods for analogous compounds.[4][5][6][7] The general approach involves the chlorosulfonation of a corresponding substituted aromatic precursor followed by amination.

### Representative Synthesis of 2-Methoxy-5-methylbenzenesulfonamide

The synthesis can be envisioned in two main steps:

- Chlorosulfonation of 1-methoxy-4-methylbenzene: 1-methoxy-4-methylbenzene is reacted with chlorosulfonic acid to yield 2-methoxy-5-methylbenzenesulfonyl chloride.
- Amination of 2-methoxy-5-methylbenzenesulfonyl chloride: The resulting sulfonyl chloride is then reacted with an ammonia source, such as aqueous ammonia, to form the final product, **2-Methoxy-5-methylbenzenesulfonamide**.

#### Step 1: Synthesis of 2-methoxy-5-methylbenzenesulfonyl chloride

- Materials: 1-methoxy-4-methylbenzene, Chlorosulfonic acid, Dichloromethane (solvent).
- Procedure: 1-methoxy-4-methylbenzene is dissolved in a chlorinated solvent like dichloromethane and cooled to a low temperature (e.g., 0-5 °C) in an ice bath. Chlorosulfonic

acid is added dropwise to the stirred solution, maintaining the low temperature. After the addition is complete, the reaction mixture is stirred for a specified time to ensure complete reaction. The reaction is then carefully quenched by pouring it onto ice. The organic layer is separated, washed (e.g., with water and brine), dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield 2-methoxy-5-methylbenzenesulfonyl chloride.[5]

## Step 2: Synthesis of **2-Methoxy-5-methylbenzenesulfonamide**

- Materials: 2-methoxy-5-methylbenzenesulfonyl chloride, Aqueous ammonia.
- Procedure: The crude 2-methoxy-5-methylbenzenesulfonyl chloride is slowly added to a stirred, cooled solution of concentrated aqueous ammonia. The reaction is typically exothermic and should be controlled by cooling. After the addition, the mixture is stirred for a period to allow for the completion of the amination reaction. The resulting solid precipitate, **2-Methoxy-5-methylbenzenesulfonamide**, is collected by filtration, washed with cold water to remove any remaining salts, and then dried. Further purification can be achieved by recrystallization from a suitable solvent (e.g., ethanol/water mixture).

## Potential Biological Activities of Structurally Related Compounds

While experimental data on the biological activity of **2-Methoxy-5-methylbenzenesulfonamide** is not available in the reviewed literature, the broader class of sulfonamides is known for a wide range of pharmacological effects. These activities are often dependent on the specific substitution patterns on the aromatic ring and the sulfonamide nitrogen.

**Anticancer Activity:** Numerous benzenesulfonamide derivatives have been investigated for their anticancer properties. For instance, certain derivatives have shown potent anticancer activities against cell lines like the MCF-7 breast carcinoma cell line.[8] The proposed mechanisms often involve the inhibition of key enzymes or disruption of cellular processes like microtubule formation.[8]

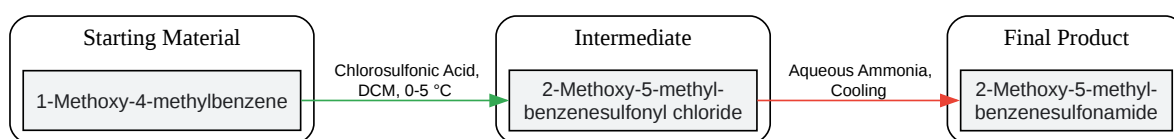
**Antioxidant Activity:** Some sulfonamide derivatives have demonstrated significant antioxidant activity.[8][9] This is often evaluated through assays such as DPPH radical scavenging.[8][9]

The presence of electron-donating groups on the aromatic ring can contribute to this activity.

It is important to note that these are general activities of the sulfonamide class, and dedicated research would be required to determine if **2-Methoxy-5-methylbenzenesulfonamide** possesses any of these properties.

## Visualizations

The following diagrams illustrate the proposed synthetic pathway for **2-Methoxy-5-methylbenzenesulfonamide**.



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